

Biological Activity Profile: N-(2,4,5-Trichlorophenyl)acetamide Analogs

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(2,4,5-Trichlorophenyl)acetamide

CAS No.: 23627-24-9

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Executive Summary

N-(2,4,5-Trichlorophenyl)acetamide and its structural analogs represent a specialized class of halogenated acetanilides with potent biological activity, primarily in the agrochemical sector (fungicides/herbicides) and secondarily in antimicrobial drug discovery.

The core pharmacophore—the 2,4,5-trichlorophenyl moiety—confers high lipophilicity and metabolic stability, allowing these compounds to penetrate fungal cell walls and plant cuticles effectively. While the parent molecule (2,4,5-T) is historically associated with auxin-mimic herbicides, the acetamide derivatives have evolved into potent fungicides (targeting *Botrytis cinerea*) and VLCFA-inhibiting herbicides.

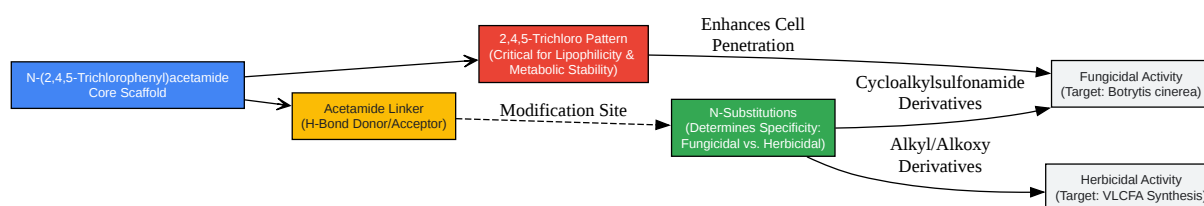
This guide objectively compares the biological performance of these analogs against industry standards like Procymidone and Chlorothalonil, providing experimental data to support formulation and synthesis decisions.

Chemical Structure & Properties

The biological potency of this class is driven by the specific substitution pattern on the phenyl ring.

- **Lipophilicity:** The three chlorine atoms at positions 2, 4, and 5 significantly increase the partition coefficient (logP), enhancing membrane permeability.
- **Electronic Effect:** The electron-withdrawing nature of the chlorines reduces the electron density of the amide nitrogen, potentially altering hydrogen bond donor capability.
- **Steric Hindrance:** The 2,5-substitution pattern creates a "twisted" conformation relative to the amide plane, often critical for fitting into hydrophobic binding pockets of target enzymes (e.g., VLCFA elongases).

SAR Visualization (Structure-Activity Relationship)



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Figure 1: Structure-Activity Relationship (SAR) mapping of the 2,4,5-trichlorophenyl acetamide scaffold.

Comparative Biological Activity[1]

A. Fungicidal Activity (Primary Application)

The most significant recent data concerns N-(2,4,5-trichlorophenyl)-2-oxo-cycloalkylsulfonamides. These analogs have demonstrated superior efficacy against *Botrytis cinerea* (Gray Mold), a destructive fungal pathogen, compared to commercial standards.

Experimental Data: Inhibition of Botrytis cinerea Data derived from mycelial growth rate assays.

[1][2]

Compound	Structure / Class	EC ₅₀ (µg/mL)	Relative Potency
Analog II-d	N-(2,4,5-trichlorophenyl)-2-oxocyclohexylsulfonamide	0.64	High
Analog III-a	N-(2,4,5-trichlorophenyl)-2-hydroxycyclohexylsulfonamide	0.34	Very High
Procymidone	Dicarboximide Fungicide (Standard)	1.5 - 3.0	Moderate
Chlorothalonil	Organochlorine Fungicide (Standard)	5.0 - 12.0	Low

Insight: The N-(2,4,5-trichlorophenyl) analogs exhibit an EC₅₀ approximately 2-5x lower than Procymidone, indicating higher potency at lower dosages. The mechanism is distinct from dicarboximides, suggesting utility in managing resistant fungal strains [1].

B. Antibacterial Activity

While less potent than their fungicidal counterparts, simple acetamide derivatives of 2,4,5-trichloroaniline show moderate bacteriostatic activity.

Organism	Compound Class	MIC (µg/mL)	Activity Level
S. aureus (Gram +)	2-chloro-N-(2,4,5-trichlorophenyl)acetamide	25 - 50	Moderate
E. coli (Gram -)	2-chloro-N-(2,4,5-trichlorophenyl)acetamide	>100	Low
K. pneumoniae	2-amino-N-(trichlorophenyl)acetamide analogs	12.5 - 25	Moderate

Insight: The activity is highly dependent on the "head" group attached to the acetamide. Adding a chloroacetyl or aminoacetyl group significantly improves binding to bacterial penicillin-binding proteins (PBPs) compared to the unsubstituted acetamide [2].

Mechanism of Action

Fungal Membrane Disruption & Enzyme Inhibition

The high lipophilicity ($\log P > 4$.^[3]⁰) of the 2,4,5-trichlorophenyl group allows the molecule to partition into the fungal cell membrane.

- **Pathway:** Once intracellular, sulfonamide-linked analogs interfere with metabolic enzymes (likely succinate dehydrogenase or similar respiration targets), disrupting the energy cycle.
- **Selectivity:** The specific "2,4,5" pattern provides a steric lock that prevents rapid efflux by fungal pumps, a common resistance mechanism.

Herbicidal VLCFA Inhibition

In plant systems, acetamide analogs (chloroacetamides) typically inhibit Very Long Chain Fatty Acid (VLCFA) elongases.

- **Target:** The enzyme VLCFA elongase (encoded by genes like FAE1).

- Effect: Inhibition prevents the biosynthesis of waxes and suberin, leading to failure in cell division and cuticle formation in emerging shoots.

Experimental Protocols

To validate the biological activity of these analogs, the following standardized protocols are recommended.

Protocol A: Mycelial Growth Rate Assay (Fungicidal)

Used to determine EC₅₀ values against *B. cinerea*.

- Preparation: Dissolve test compounds in acetone to create stock solutions (10,000 µg/mL).
- Media: Mix stock solutions with sterile Potato Dextrose Agar (PDA) to achieve final concentrations of 0.1, 0.5, 1.0, 5.0, and 10.0 µg/mL. Pour into Petri dishes.
- Inoculation: Place a 5mm mycelial plug of *B. cinerea* (taken from the margin of a 3-day-old colony) into the center of each plate.
- Incubation: Incubate at 25°C ± 1°C in darkness for 72 hours.
- Measurement: Measure colony diameter (cross-method). Calculate inhibition percentage relative to solvent control.
- Analysis: Perform regression analysis of probability value vs. log concentration to derive EC₅₀.

Protocol B: Bacterial Microdilution Assay

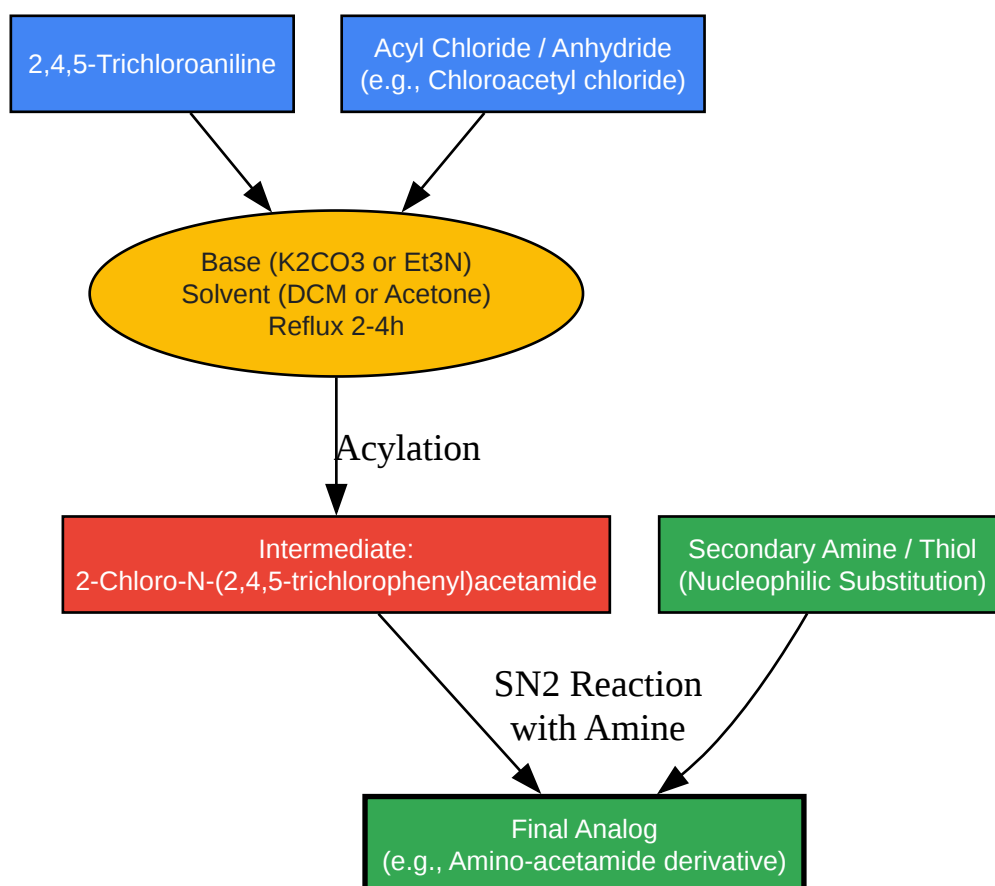
Used to determine MIC against *S. aureus*/*E. coli*.

- Inoculum: Adjust bacterial culture to 0.5 McFarland standard (CFU/mL). Dilute 1:100 in Mueller-Hinton Broth (MHB).
- Plate Setup: Use 96-well microtiter plates. Add 100 µL of MHB to all wells.

- Dilution: Add 100 μ L of test compound (dissolved in DMSO/MHB) to the first column. Perform serial 2-fold dilutions across the plate.
- Inoculation: Add 100 μ L of diluted bacterial suspension to each well.
- Controls: Include Positive Control (Ciprofloxacin) and Negative Control (DMSO only).
- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity (or no color change if using Resazurin dye).

Synthesis Pathway (General)

The synthesis of these analogs is robust, typically involving the acylation of 2,4,5-trichloroaniline.



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Figure 2: General synthetic route for **N-(2,4,5-trichlorophenyl)acetamide** derivatives.

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- To cite this document: BenchChem. [Biological Activity Profile: N-(2,4,5-Trichlorophenyl)acetamide Analogs]. BenchChem, [2026]. [Online PDF]. Available at:

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